

Proper Disposal of Dihydroterpineol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dihydroterpineol

Cat. No.: B150745

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **dihydroterpineol**, ensuring compliance with regulations and fostering a culture of safety.

Immediate Safety and Handling

Before proceeding with disposal, it is imperative to handle **dihydroterpineol** with appropriate safety measures. The compound is a combustible liquid and can cause skin and eye irritation. [\[1\]](#)

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves are required.
- **Eye Protection:** Safety glasses or goggles are mandatory.
- **Lab Coat:** A standard lab coat should be worn.

Handling:

- Work in a well-ventilated area to avoid inhalation of vapors.
- Avoid contact with skin and eyes.

- Keep away from heat, sparks, and open flames.

Step-by-Step Disposal Procedure

The disposal of **dihydroterpineol** must adhere to local, state, and federal regulations. In the United States, the primary federal law governing hazardous waste is the Resource Conservation and Recovery Act (RCRA), which establishes a "cradle to grave" system for tracking hazardous waste.^[2]^[3]

- Waste Identification and Classification:
 - **Dihydroterpineol** is not explicitly listed as a hazardous waste under federal regulations.
 - However, it is the generator's responsibility to determine if the waste exhibits any characteristics of hazardous waste: ignitability, corrosivity, reactivity, or toxicity. Given that **dihydroterpineol** is a combustible liquid, it may be classified as an ignitable hazardous waste (D001).
 - Consult your institution's Environmental Health and Safety (EHS) department for guidance on proper waste classification.
- Segregation and Storage:
 - Do not mix **dihydroterpineol** waste with other chemical waste streams unless explicitly permitted by your EHS department.
 - Store the waste in a designated, well-ventilated, and secure area away from incompatible materials.
 - Use a chemically compatible and properly sealed container. The container must be labeled "Hazardous Waste" and include the full chemical name ("**Dihydroterpineol**") and the date accumulation started.^[4]
- Arrange for Professional Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.^[5]

- Provide them with the full chemical name and quantity of the waste.
- The waste will be transported to a permitted treatment, storage, and disposal facility (TSDF) for proper management, which may include incineration.[6]

Never dispose of **dihydroterpineol** down the drain or in the regular trash. This can lead to environmental contamination and regulatory violations.[5][6]

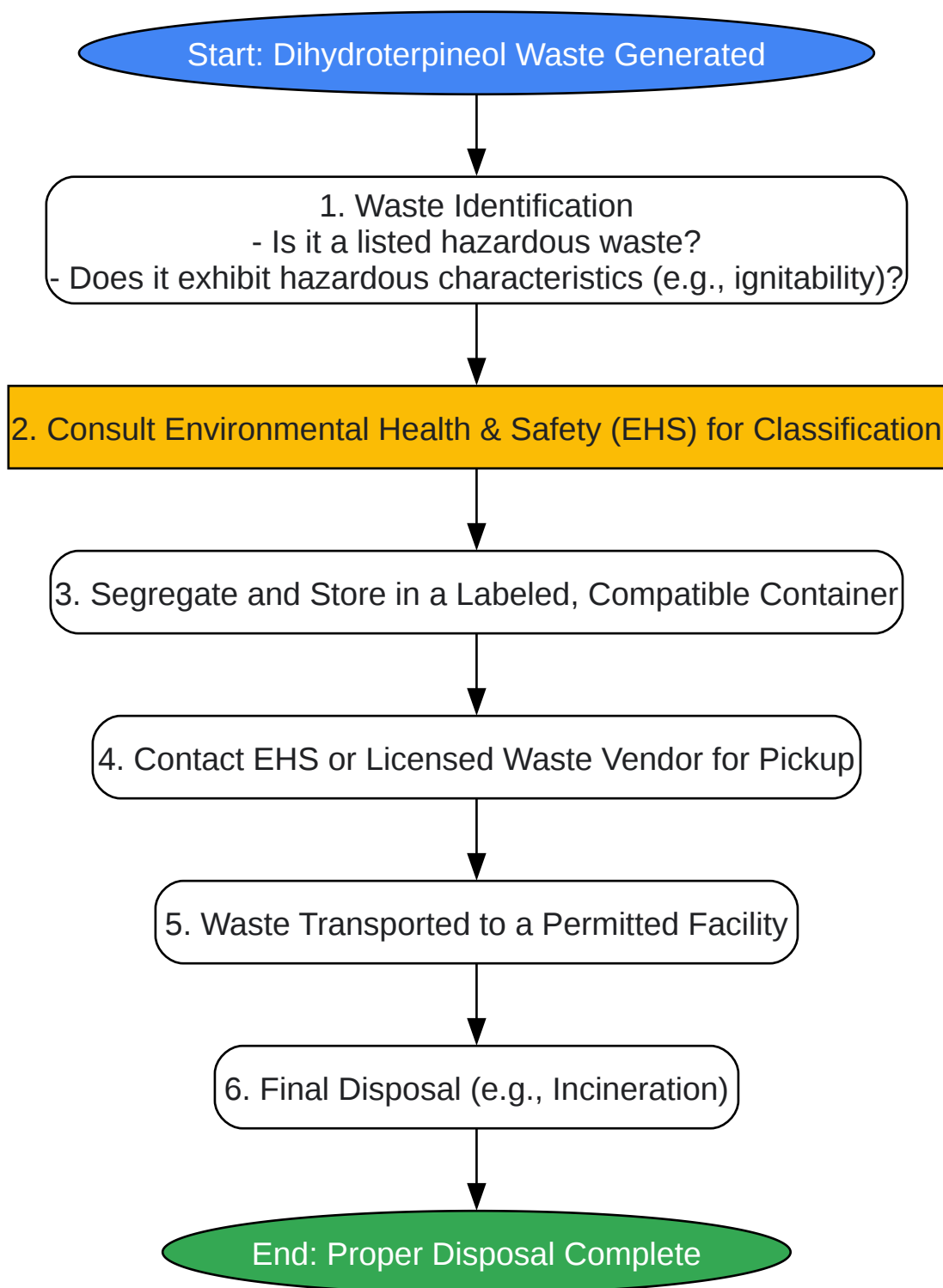
Quantitative Data

While specific regulatory disposal limits for **dihydroterpineol** are not readily available, the following physical and chemical properties are important for its safe handling and disposal.

Property	Value
CAS Number	498-81-7[7]
Molecular Formula	C ₁₀ H ₂₀ O[7]
Molecular Weight	156.27 g/mol [1]
Appearance	Colorless to light yellow liquid or solid[8]
Flash Point	87.78 °C (190.00 °F)[7]
Boiling Point	~210 °C
Density	~0.91 g/cm ³ [8]

Dihydroterpineol Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **dihydroterpineol**.



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Caption: Workflow for the proper disposal of **dihydroterpineol**.

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